

solubility profile of 2-O-Acetyl-20-hydroxyecdysone in different solvents

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Compound of Interest

Compound Name: 2-O-Acetyl-20-hydroxyecdysone

Cat. No.: B1245097

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Solubility Profile of 2-O-Acetyl-20-hydroxyecdysone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-O-Acetyl-20-hydroxyecdysone**, an acetylated derivative of the naturally occurring ecdysteroid, 20-hydroxyecdysone. Understanding the solubility of this compound is critical for its application in various research and development settings, including in vitro and in vivo studies. This document outlines its solubility in a range of common laboratory solvents, details experimental protocols for solubility determination, and describes the relevant biological signaling pathways.

Quantitative Solubility Data

The solubility of **2-O-Acetyl-20-hydroxyecdysone** has been determined in several organic solvents and aqueous solutions. The following table summarizes the available quantitative data, providing a comparative reference for researchers selecting appropriate solvent systems for their experimental needs.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
Dimethylformamide (DMF)	30 mg/mL	~57.4 mM	Data provided by Cayman Chemical.[1]
Dimethyl sulfoxide (DMSO)	30 mg/mL	~57.4 mM	Data from Cayman Chemical.[1]
Dimethyl sulfoxide (DMSO)	90 mg/mL	~172.19 mM	Sonication is recommended to achieve this concentration.[2]
Dimethyl sulfoxide (DMSO)	100 mg/mL	~191.33 mM	Ultrasonic treatment is necessary; hygroscopic DMSO can impact solubility. [3][4]
Ethanol	20 mg/mL	~38.3 mM	Data provided by Cayman Chemical.[1]
PBS (pH 7.2)	10 mg/mL	~19.1 mM	Data provided by Cayman Chemical.[1]
In Vivo Formulation 1	≥ 2.5 mg/mL	≥ 4.78 mM	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[3]
In Vivo Formulation 2	≥ 2.5 mg/mL	≥ 4.78 mM	10% DMSO, 90% (20% SBE-β-CD in Saline).[3]
In Vivo Formulation 3	≥ 2.5 mg/mL	≥ 4.78 mM	10% DMSO, 90% Corn Oil.[3]
In Vivo Formulation 4	3.3 mg/mL	~6.31 mM	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline.

Sonication is
recommended.[\[2\]](#)

Molecular Weight of **2-O-Acetyl-20-hydroxyecdysone**: 522.67 g/mol

Experimental Protocols for Solubility Determination

The following section details a standardized experimental protocol for determining the thermodynamic solubility of **2-O-Acetyl-20-hydroxyecdysone** using the shake-flask method. This method is considered the gold standard for solubility measurement.

Principle

The shake-flask method involves equilibrating an excess amount of the solid compound in a specific solvent system over a defined period. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the dissolved compound is quantified using a suitable analytical technique, typically High-Performance Liquid Chromatography (HPLC).

Materials and Equipment

- **2-O-Acetyl-20-hydroxyecdysone** (solid)
- Selected solvents (e.g., water, ethanol, DMSO, etc.)
- Glass vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- HPLC system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes

Procedure

- Preparation of Stock Solution for Calibration Curve:
 - Accurately weigh a known amount of **2-O-Acetyl-20-hydroxyecdysone** and dissolve it in a suitable solvent (e.g., methanol or ethanol) to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards.
- Equilibration:
 - Add an excess amount of solid **2-O-Acetyl-20-hydroxyecdysone** to a glass vial containing a known volume of the test solvent. The excess solid should be clearly visible.
 - Securely cap the vials and place them on an orbital shaker.
 - Agitate the samples at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Sample Processing:
 - After equilibration, allow the vials to stand to let the excess solid settle.
 - To separate the saturated solution from the undissolved solid, either centrifuge the samples at a high speed or filter the supernatant through a syringe filter. Filtration is often preferred to ensure complete removal of particulate matter.
- Quantification:
 - Analyze the calibration standards using HPLC to generate a calibration curve.
 - Dilute the filtered saturated solution with a suitable solvent to bring the concentration within the range of the calibration curve.
 - Inject the diluted sample into the HPLC system and determine the concentration of **2-O-Acetyl-20-hydroxyecdysone** by comparing its peak area to the calibration curve.

- Calculate the original solubility in the test solvent by accounting for the dilution factor.

Signaling Pathways and Mechanism of Action

While specific studies on the signaling pathways of **2-O-Acetyl-20-hydroxyecdysone** are limited, its mechanism of action is presumed to be similar to its parent compound, 20-hydroxyecdysone. 20-hydroxyecdysone is a key regulator of insect development, primarily acting through the ecdysone receptor (EcR), a nuclear receptor.

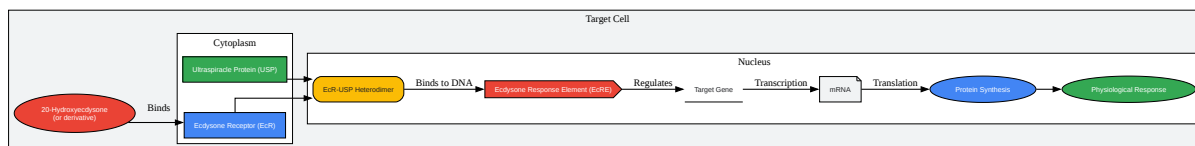
The canonical signaling pathway is as follows:

- **Ligand Binding:** 20-hydroxyecdysone enters the target cell and binds to the ligand-binding domain of the ecdysone receptor (EcR).
- **Heterodimerization:** The ligand-bound EcR forms a heterodimer with the ultraspiracle protein (USP), the insect homolog of the vertebrate retinoid X receptor (RXR).
- **DNA Binding:** This EcR-USP heterodimer then binds to specific DNA sequences known as ecdysone response elements (EcREs) located in the promoter regions of target genes.
- **Transcriptional Regulation:** The binding of the heterodimer to EcREs modulates the transcription of downstream genes, leading to various physiological responses, such as molting and metamorphosis in insects.

In mammals, which lack the ecdysone receptor, 20-hydroxyecdysone has been shown to have various biological effects, though the exact mechanisms are still under investigation. Some studies suggest potential interactions with other cellular targets.

Visualizations

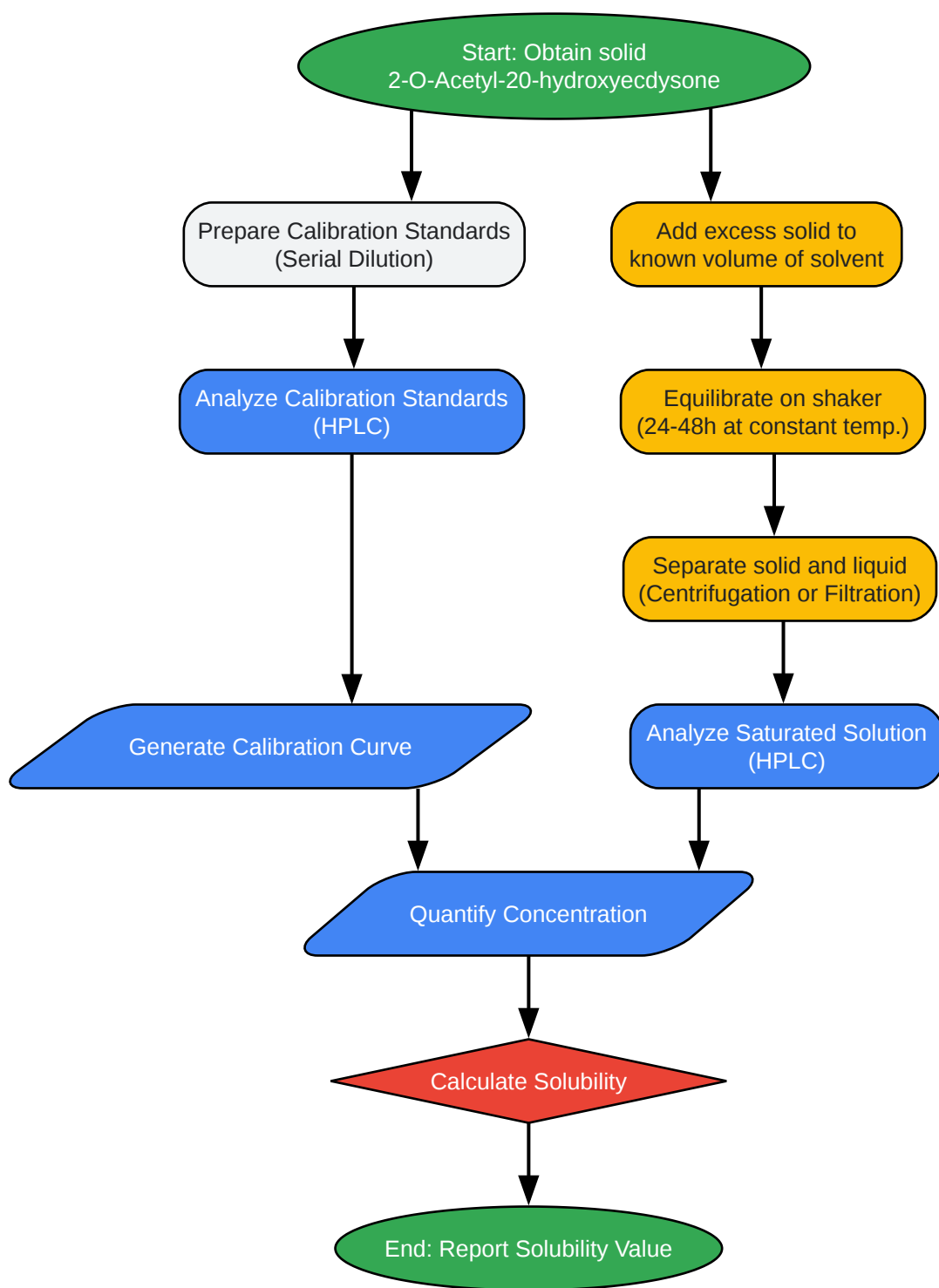
Ecdysone Receptor Signaling Pathway



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Caption: Classical ecdysone receptor signaling pathway.

Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for solubility determination.

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